

Application Notes and Protocols: Knoevenagel Condensation of 4-Aminonicotinaldehyde with Active Methylene Compounds

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Compound of Interest

Compound Name: 4-Aminonicotinaldehyde

Cat. No.: B1271976

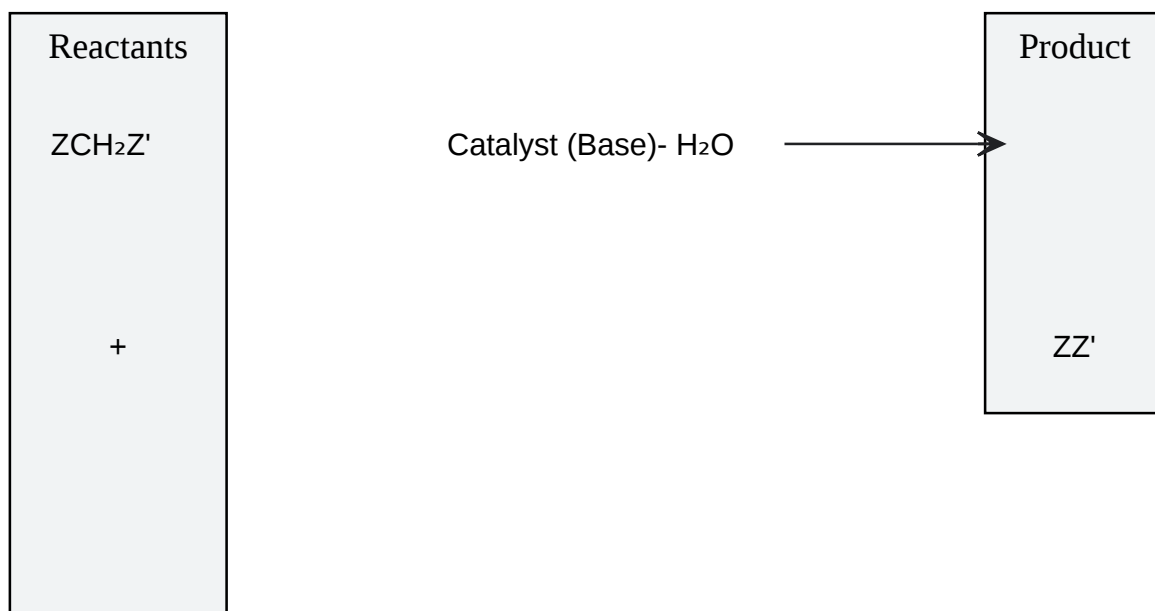
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Audience: Researchers, scientists, and drug development professionals.

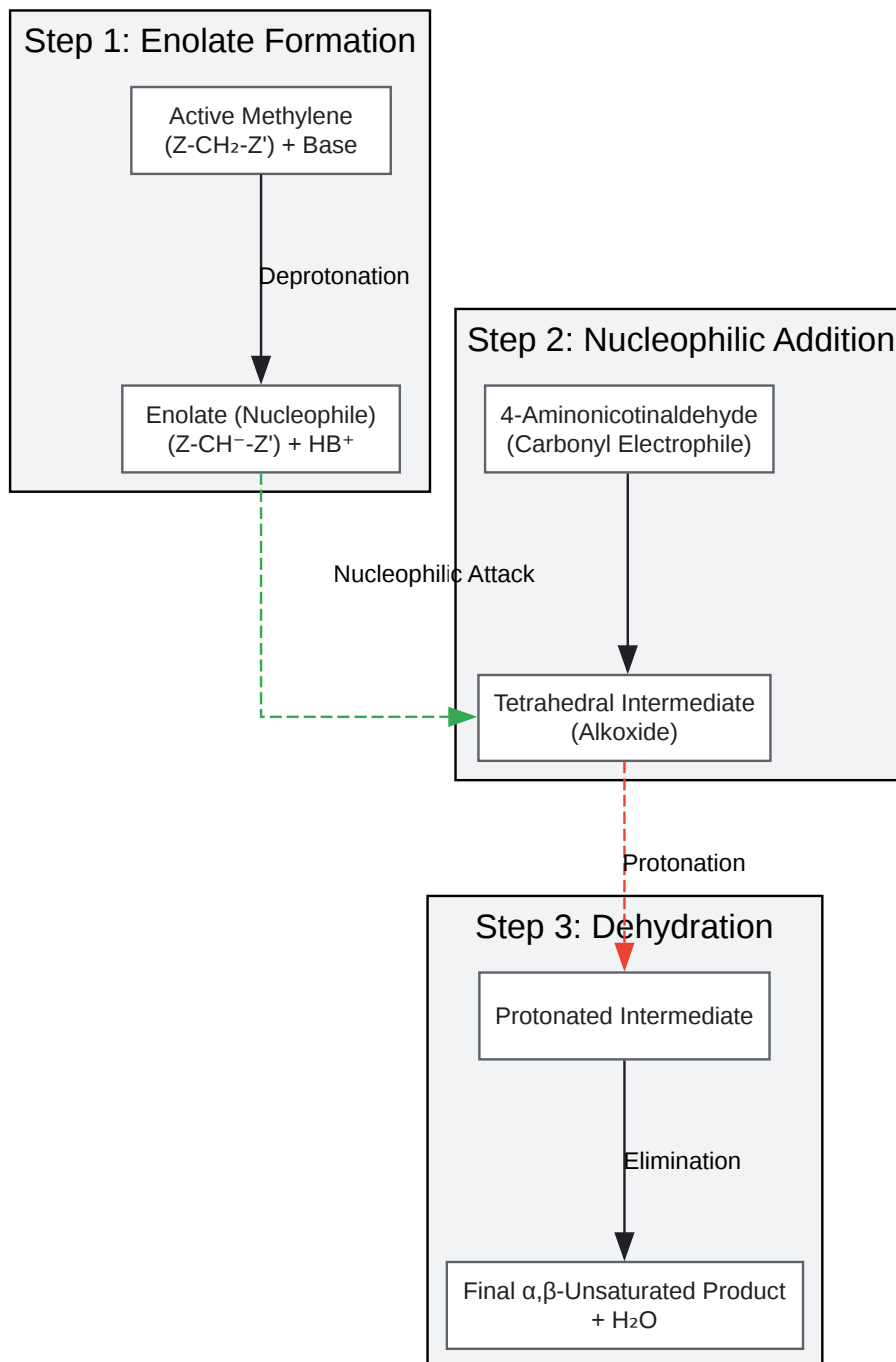
Introduction: **4-Aminonicotinaldehyde** is a substituted pyridine derivative that serves as a valuable building block in medicinal chemistry and materials science. The condensation reaction of its aldehyde functional group with active methylene compounds, known as the Knoevenagel condensation, is a fundamental carbon-carbon bond-forming reaction.^{[1][2]} This reaction produces α,β -unsaturated compounds, which are versatile intermediates for the synthesis of pharmaceuticals, heterocyclic compounds, and other functional organic molecules.^{[1][2]} These application notes provide detailed protocols for performing the Knoevenagel condensation using **4-Aminonicotinaldehyde** under both conventional heating and microwave-assisted conditions.

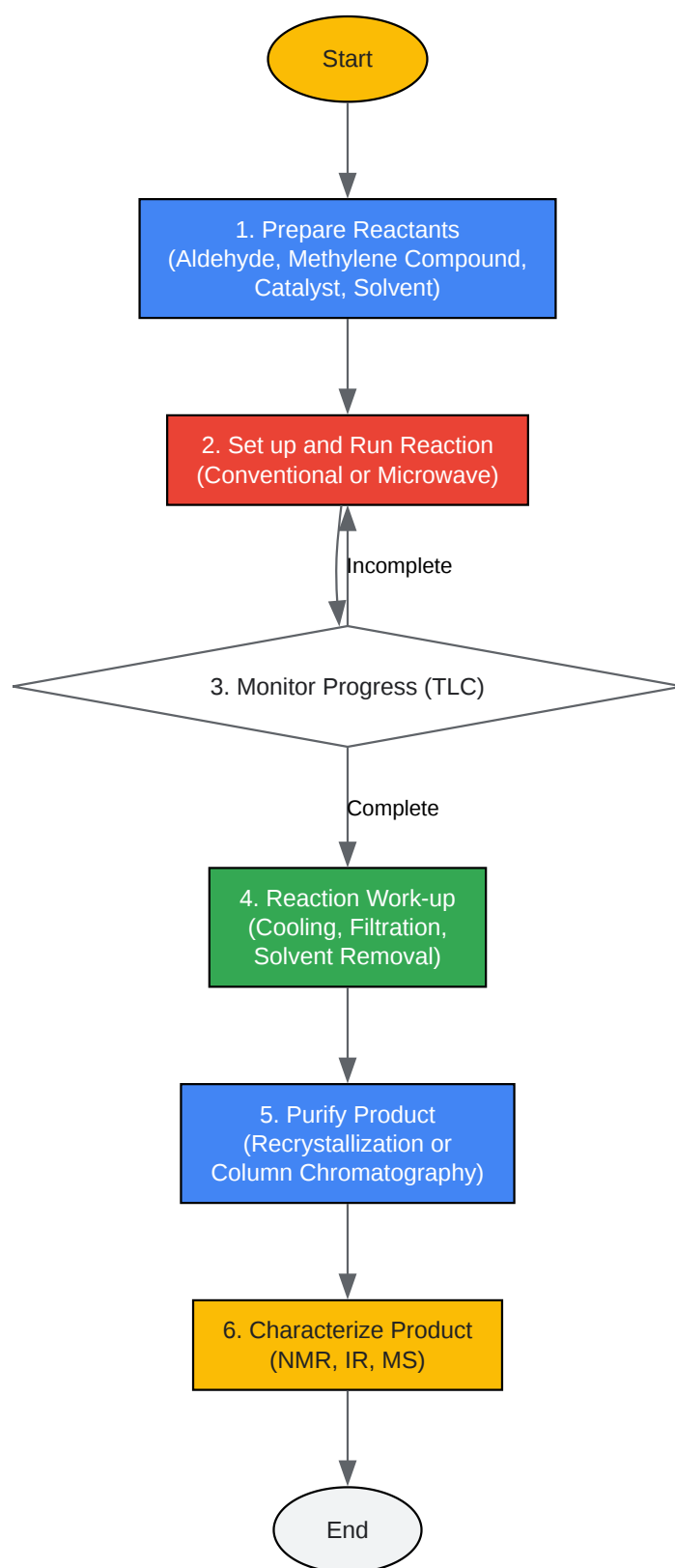
General Reaction Scheme

The Knoevenagel condensation involves the reaction of an aldehyde (**4-Aminonicotinaldehyde**) with a compound containing an acidic methylene group (CH_2) flanked by two electron-withdrawing groups (Z and Z'). The reaction is typically catalyzed by a weak base, such as piperidine or urea, and proceeds through a dehydration step to yield a stable α,β -unsaturated product.^{[1][3]}



Knoevenagel Condensation Mechanism





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References

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- 2. purechemistry.org [purechemistry.org]
- 3. jk-sci.com [jk-sci.com]
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